

Application Notes and Protocols for Gas Permeability Testing of PVDC Films

Author: BenchChem Technical Support Team. **Date:** December 2025

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Introduction

Polyvinylidene chloride (PVDC) films are widely utilized in the pharmaceutical and food packaging industries due to their exceptional barrier properties against gases and water vapor, which are critical for extending the shelf life and maintaining the efficacy of packaged products. [1][2] The unique molecular structure of PVDC creates a dense layer that effectively blocks the transmission of oxygen, moisture, and other volatile compounds. [1] Accurate and reproducible measurement of the gas permeability of these films is essential for quality control, material selection, and ensuring product stability.

These application notes provide detailed protocols for determining the gas transmission rate of PVDC films, focusing on two primary methodologies: the Differential Pressure (Manometric) Method and the Equal Pressure (Carrier Gas) Method. These methods are based on established standards such as ASTM D1434, ASTM D3985 for oxygen, and ASTM F1249 for water vapor.

Data Presentation: Gas Permeability of PVDC Films

The following table summarizes typical gas transmission rates for various PVDC formulations. It is important to note that the permeability is influenced by factors such as co-monomer content, film thickness, coatings, and environmental conditions like temperature and relative humidity (RH). [3][4]

Film Type/Structure	Gas	Transmission Rate	Test Conditions	Reference
General PVDC Film	Oxygen (O ₂)	0.004×10^{-13} cm ³ ·cm·cm ⁻² ·s ⁻¹ ·Pa ⁻¹	25°C	[5]
General PVDC Film	Nitrogen (N ₂)	0.0007×10^{-13} cm ³ ·cm·cm ⁻² ·s ⁻¹ ·Pa ⁻¹	25°C	[5]
General PVDC Film	Carbon Dioxide (CO ₂)	0.02×10^{-13} cm ³ ·cm·cm ⁻² ·s ⁻¹ ·Pa ⁻¹	25°C	[5]
120 g/m ² PVDC-coated PVC film	Oxygen (O ₂)	0.1 cm ³ /m ² ·d·bar	Not Specified	[3][6]
5-layer blown LDPE/EVA/PVDC/EVA/LDPE shrink film	Oxygen (O ₂)	3.5 cm ³ ·10 μm/m ² ·d·b	23°C & 85% RH	[6]
3-layer cast EVA/PVDC/EVA film (traditional resin)	Oxygen (O ₂)	~13 cm ³ ·10 μm/m ² ·d·b	23°C & 85% RH	[6]
3-layer cast EVA/PVDC/EVA film (new resin)	Oxygen (O ₂)	~5.3 cm ³ ·10 μm/m ² ·d·b	23°C & 85% RH	[6]
120 g/m ² PVDC-coated PVC film (traditional grade)	Water Vapor (H ₂ O)	~0.16 g/m ² ·d	40°C & 75% RH	[3][6]
120 g/m ² PVDC duplex and triplex structures (new grade)	Water Vapor (H ₂ O)	~0.08 g/m ² ·d	40°C & 75% RH	[3][6]

PVDC Film	Water Vapor (H ₂ O)	0.13 g/h/m ²	Ambient Temperature	[7]
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Experimental Protocols

Two primary methods for gas permeability testing are detailed below. The choice of method may depend on the specific gas being tested, the required sensitivity, and the available equipment.

Differential Pressure (Manometric) Method (ASTM D1434)

This method determines the gas transmission rate by measuring the pressure change in a known volume on the low-pressure side of the film.

Principle: A film specimen separates a high-pressure chamber, containing the test gas, from a low-pressure chamber, which is initially evacuated. The rate of pressure increase on the low-pressure side is measured and used to calculate the gas transmission rate.[\[8\]](#)[\[9\]](#)

Apparatus:

- Permeability cell with two chambers separated by the film specimen.
- Vacuum pump capable of reducing pressure to less than 1 Pa.
- Pressure transducer or manometer to measure pressure changes in the low-pressure chamber.
- Test gas supply with pressure regulator.
- Temperature and humidity controlled environment.

Protocol:

- Sample Preparation:

- Cut a circular specimen of the PVDC film, ensuring it is free of wrinkles, pinholes, or any defects. The size should be appropriate for the permeability cell.
- Measure the thickness of the film at multiple points and calculate the average.
- Condition the specimen at the desired temperature and humidity for at least 24 hours prior to testing. A standard condition is 23°C and 50% RH.
- Instrument Setup and Calibration:
 - Clean the permeability cell and apply a light coat of vacuum grease to the sealing surfaces to ensure an airtight seal.
 - Mount the conditioned PVDC film specimen in the cell, ensuring it is flat and taut.
 - Assemble the cell and check for leaks by evacuating both chambers and monitoring the pressure for a set period. The pressure should remain stable.
- Testing Procedure:
 - Evacuate both chambers of the permeability cell to a low pressure (e.g., <1 Pa).
 - Close the valve to the low-pressure chamber, isolating it from the vacuum pump.
 - Introduce the test gas (e.g., O₂, N₂, CO₂) into the high-pressure chamber to a specified pressure (e.g., 1 atm).
 - Record the pressure increase in the low-pressure chamber over time using the pressure transducer. The readings should be taken until a steady rate of pressure increase is observed.
- Calculation:
 - The Gas Transmission Rate (GTR) is calculated from the steady-state rate of pressure increase. The formula, derived from ISO 15105-1, is: $GTR = (V_c / (R * T * A)) * (dp/dt)$
Where:
 - V_c is the volume of the low-pressure chamber.

- R is the universal gas constant.
- T is the absolute temperature.
- A is the effective area of the film.
- dp/dt is the rate of pressure change on the low-pressure side at steady state.[\[8\]](#)

Equal Pressure (Carrier Gas) Method (ASTM D3985 for Oxygen)

This method measures the amount of permeating gas using a specific sensor after it is carried away by a carrier gas stream.

Principle: The film specimen separates two chambers at ambient atmospheric pressure. One chamber contains the test gas (e.g., oxygen), and the other is purged with a carrier gas (e.g., nitrogen). The test gas that permeates through the film is carried by the nitrogen stream to a detector that measures its concentration.[\[10\]](#)

Apparatus:

- Permeability cell.
- Test gas supply (e.g., 100% Oxygen).
- Carrier gas supply (e.g., high-purity Nitrogen).
- Flow meters to control gas flow rates.
- A specific sensor to detect the test gas (e.g., a coulometric sensor for oxygen).
- Temperature and humidity controlled environment.

Protocol:

- Sample Preparation:

- Prepare and condition the PVDC film specimen as described in the Differential Pressure Method protocol.
- Instrument Setup and Calibration:
 - Mount the specimen in the permeability cell.
 - Purge both chambers with the nitrogen carrier gas to remove any residual oxygen.[\[11\]](#)
 - Calibrate the coulometric sensor according to the manufacturer's instructions, often using a certified reference film.
- Testing Procedure:
 - Once the system is purged and the baseline is stable, introduce the oxygen test gas into one chamber. The other chamber continues to be purged with nitrogen.[\[12\]](#)
 - The nitrogen carrier gas transports any permeated oxygen to the coulometric sensor.
 - The sensor generates an electrical current proportional to the amount of oxygen detected. The test continues until a steady-state transmission rate is achieved.[\[12\]](#)
- Calculation:
 - The Oxygen Transmission Rate (OTR) is calculated based on the sensor's output and the calibration factor. The instrument software typically performs this calculation automatically. The result is often expressed in units of cc/m²-day.

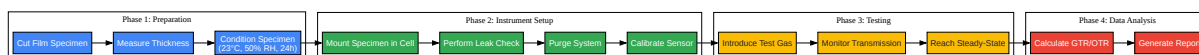
Factors Influencing Gas Permeability

Several factors can significantly impact the gas permeability of PVDC films and should be carefully controlled and reported:

- Temperature: An increase in temperature generally leads to a higher gas transmission rate.[\[4\]](#)
- Relative Humidity: The barrier properties of PVDC are generally stable across a wide range of humidity, unlike some other polymers.[\[3\]](#)

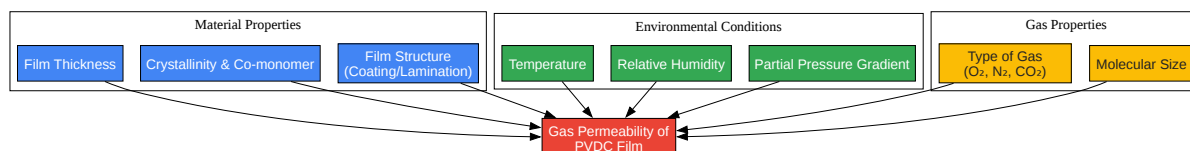
- Film Thickness: Thicker films generally have lower transmission rates.[4]
- Co-monomer Content and Crystallinity: The type and amount of co-monomer in the PVDC polymer affect its crystallinity and, consequently, its barrier properties. Higher VDC content generally results in better barrier properties.[3]
- Coatings and Lamination: PVDC is often used as a coating on other films (like PET or PVC) or as a layer in a multi-layer structure. The overall permeability is a function of all layers.[1]

Visualizations



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Caption: Experimental workflow for gas permeability testing of PVDC films.



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Caption: Key factors influencing the gas permeability of PVDC films.

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